

Tenovin-1 SIRT1/2 inhibition IC50 values

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Compound Focus: Tenovin-1

CAS No.: 380315-80-0

Cat. No.: S548219

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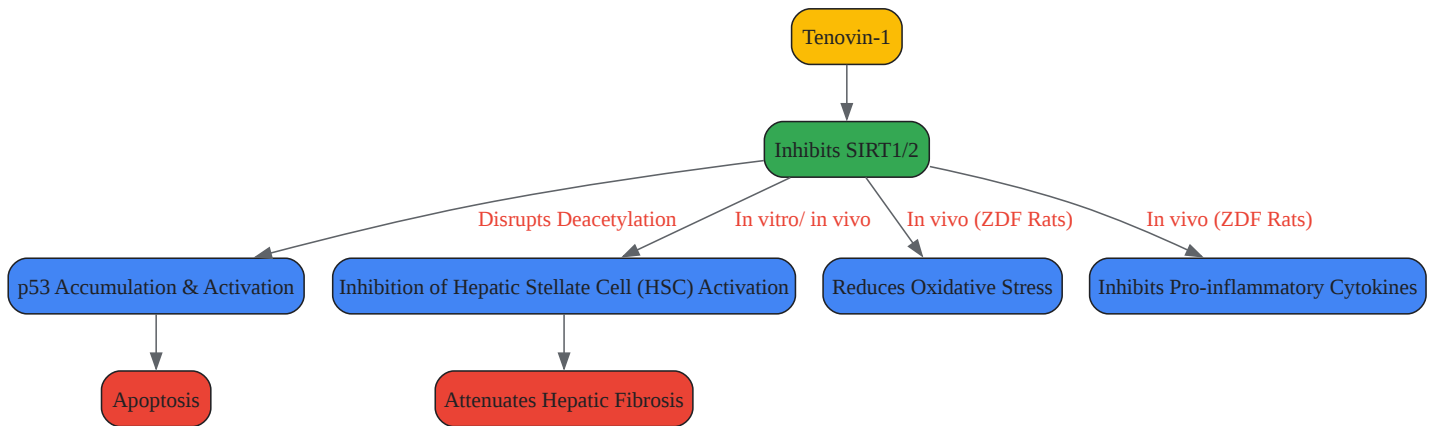
Comparative SIRT Inhibitor Profiling

Inhibitor Name	SIRT1 IC ₅₀	SIRT2 IC ₅₀	Key Characteristics & Selectivity
Tenovin-1	21 µM [1]	10 µM [1]	Dual SIRT1/2 inhibitor; also activates p53 [1].
EX-527 (Selisistat)	0.098 µM [2]	19.6 µM [2]	Highly potent and selective SIRT1 inhibitor; has entered clinical trials for Huntington's disease [3] [4].
SirReal2	>100 µM [5]	~0.5 µM [5] [3]	Potent and highly selective SIRT2 inhibitor; acts via an allosteric mechanism [5] [3].
Cambinol	56 µM [2] [6]	59 µM [2] [6]	Dual SIRT1/2 inhibitor; shows <i>in vivo</i> antitumor activity [2] [6].
Nicotinamide (NAM)	1.2 µM [2]	85 µM [2]	Non-selective, natural pan-sirtuin inhibitor [2].

Experimental Insights and Mechanisms

The IC₅₀ values for **Tenovin-1** were established through **biochemical enzymatic assays** that measure its ability to block the deacetylase activity of recombinant SIRT1 and SIRT2 proteins [1]. Beyond simple

enzyme inhibition, its biological effects are linked to several key mechanisms.



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A primary consequence of SIRT1/2 inhibition by **Tenovin-1** is the **activation of the tumor suppressor p53**. SIRT1 normally deacetylates p53, leading to its degradation. By inhibiting this process, **Tenovin-1** promotes the accumulation of acetylated, transcriptionally active p53, which can drive cell cycle arrest and apoptosis in cancer cells [1] [7]. This p53-mediated apoptosis has been demonstrated in models of acute lymphoblastic leukemia (ALL) [7].

Furthermore, recent research in metabolic disease models has revealed that **Tenovin-1** can **attenuate high-fat diet-induced hepatic fibrosis**. This protective effect is linked to a reduction in oxidative stress, inhibition of pro-inflammatory cytokines (like IL-6 and TNF- α), and suppression of hepatic stellate cell activation [8] [9].

Research Applications and Strategic Considerations

- **Oncology Research:** **Tenovin-1** is a valuable tool for studying the role of SIRT1/2 and p53 signaling in cancer cell survival [7]. It can be used to probe mechanisms and sensitize cancer cells to

conventional chemotherapeutic agents [7].

- **Metabolic Disease Research:** Emerging evidence highlights its potential in investigating pathways involved in non-alcoholic fatty liver disease (NAFLD) and hepatic fibrosis [8] [9].
- **Strategic Selection:** The choice of inhibitor should align with your research goals. For highly potent SIRT1 inhibition, EX-527 is superior. For selective SIRT2 inhibition, SirReal2 is more appropriate. **Tenovin-1** offers a well-characterized dual-inhibitor profile with established effects on p53.

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